

# Personal protective equipment for handling 2-Chloro-5-(difluoromethyl)pyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	2-Chloro-5-(difluoromethyl)pyridine
Cat. No.:	B1359254

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## Essential Safety & Handling Guide: 2-Chloro-5-(difluoromethyl)pyridine

This guide provides immediate, essential safety and logistical information for handling **2-Chloro-5-(difluoromethyl)pyridine**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to answer specific operational questions, ensuring safe laboratory practices and proper chemical management.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Chloro-5-(difluoromethyl)pyridine** is a hazardous chemical that requires stringent safety protocols to prevent exposure. It is classified as harmful if swallowed or inhaled, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[1][2]</sup> The following tables summarize the necessary personal protective equipment and key physical and safety data.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Standard/Reference
Eye/Face Protection	Chemical safety goggles or glasses with side-shields. A face shield is recommended if there is a splash hazard. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>	Conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US). <a href="#">[1]</a> <a href="#">[2]</a>
Hand Protection	Chemical-resistant gloves. <a href="#">[1]</a> <a href="#">[4]</a> Butyl rubber or Viton® are recommended for halogenated hydrocarbons. <a href="#">[5]</a> Always inspect gloves before use. <a href="#">[4]</a> <a href="#">[5]</a>	Follow glove manufacturer's specifications and good laboratory practices.
Skin and Body Protection	A flame-retardant lab coat and a chemical-resistant apron should be worn. <a href="#">[5]</a> Complete suit protecting against chemicals may be necessary depending on the scale of work. <a href="#">[4]</a> Safety shoes or chemical-resistant boots are required. <a href="#">[2]</a> <a href="#">[3]</a>	Ensure full body coverage.
Respiratory Protection	Use a NIOSH (US) or CEN (EU) approved respirator if ventilation is inadequate or if exposure limits are likely to be exceeded. <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a> A vapor respirator is recommended. <a href="#">[3]</a>	Follow OSHA 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149. <a href="#">[6]</a> <a href="#">[8]</a>

Table 2: Physical and Safety Data for **2-Chloro-5-(difluoromethyl)pyridine**

Property	Value
CAS Number	71701-99-0 <a href="#">[9]</a>
Molecular Formula	C <sub>6</sub> H <sub>4</sub> ClF <sub>2</sub> N <a href="#">[9]</a>
Molecular Weight	163.55 g/mol <a href="#">[9]</a>
Appearance	Liquid <a href="#">[9]</a>
Density	1.368 g/mL at 25 °C <a href="#">[9]</a>
Flash Point	107.22 °C (225.0 °F) <a href="#">[9]</a>
Storage Temperature	2-8°C <a href="#">[9]</a>
Signal Word	Warning <a href="#">[2]</a> <a href="#">[9]</a>
Hazard Statements	Harmful if swallowed (H302), Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335). <a href="#">[2]</a>

## Operational Plans: Handling and Storage Protocols

Safe handling and storage are critical to prevent accidents and exposure. The following protocols outline the necessary steps for routine operations.

### Standard Operating Procedure for Handling:

- Preparation:
  - Ensure a certified chemical fume hood is operational.[\[5\]](#)
  - Verify that an emergency eyewash station and safety shower are accessible and functional.[\[2\]](#)[\[3\]](#)[\[6\]](#)
  - Assemble all necessary PPE as detailed in Table 1 and inspect for integrity.
- Handling the Chemical:

- Conduct all work within a well-ventilated area, preferably inside a chemical fume hood.[[1](#)][[10](#)]
- Avoid all personal contact, including inhalation of vapors or mist.[[10](#)]
- Use non-sparking tools and take precautionary measures against static discharge.[[1](#)][[5](#)]
- Keep the container tightly closed when not in use.[[1](#)][[4](#)][[5](#)]

- Post-Handling:

- Wash hands and any exposed skin thoroughly after handling.[[1](#)][[3](#)][[10](#)]
- Decontaminate all equipment and the work area.
- Launder contaminated clothing before reuse.[[1](#)][[10](#)]

Storage Plan:

- Store in a cool, dry, and well-ventilated place.[[1](#)][[3](#)][[4](#)]
- Keep containers tightly closed and properly labeled.[[1](#)][[4](#)][[10](#)]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[[2](#)][[3](#)][[6](#)]
- Keep away from heat, sparks, open flames, and other sources of ignition.[[1](#)][[3](#)][[4](#)]

## Emergency and Disposal Plans

In the event of an emergency, immediate and appropriate action is crucial.

Emergency Spill Response:

- Evacuation and Alert:
  - Immediately evacuate the area and alert nearby personnel and the laboratory supervisor.
- Containment:

- If safe to do so, prevent further leakage or spillage. Do not let the product enter drains.[4]
- Personal Protection:
  - Only trained personnel equipped with appropriate PPE (including respiratory protection) should handle the spill.[1]
- Clean-up:
  - For liquid spills, contain and absorb with sand, earth, inert material, or vermiculite.[10]
  - Collect the absorbed material using a high-efficiency vacuum cleaner or by wet-brushing and place it in a suitable, labeled container for disposal.[1][4]
  - Wash the spill site after material pickup is complete.[1]

#### First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8][10][11]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[1][8]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[1][4]  
[7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[1][3][4]

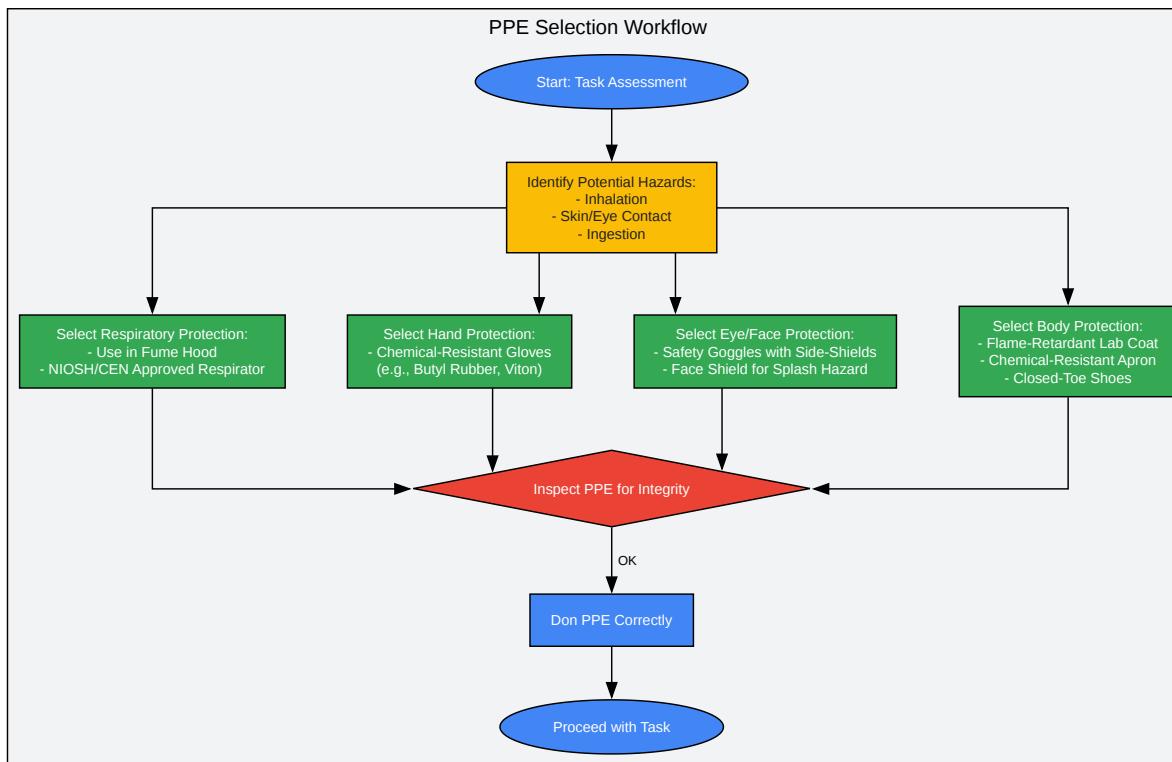
#### Disposal Plan:

- Dispose of the chemical and any contaminated materials in accordance with local, regional, and national regulations.[1]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[4]

- Do not allow the chemical to enter drains or waterways.[4][10]
- Decontaminate empty containers before disposal.[10]

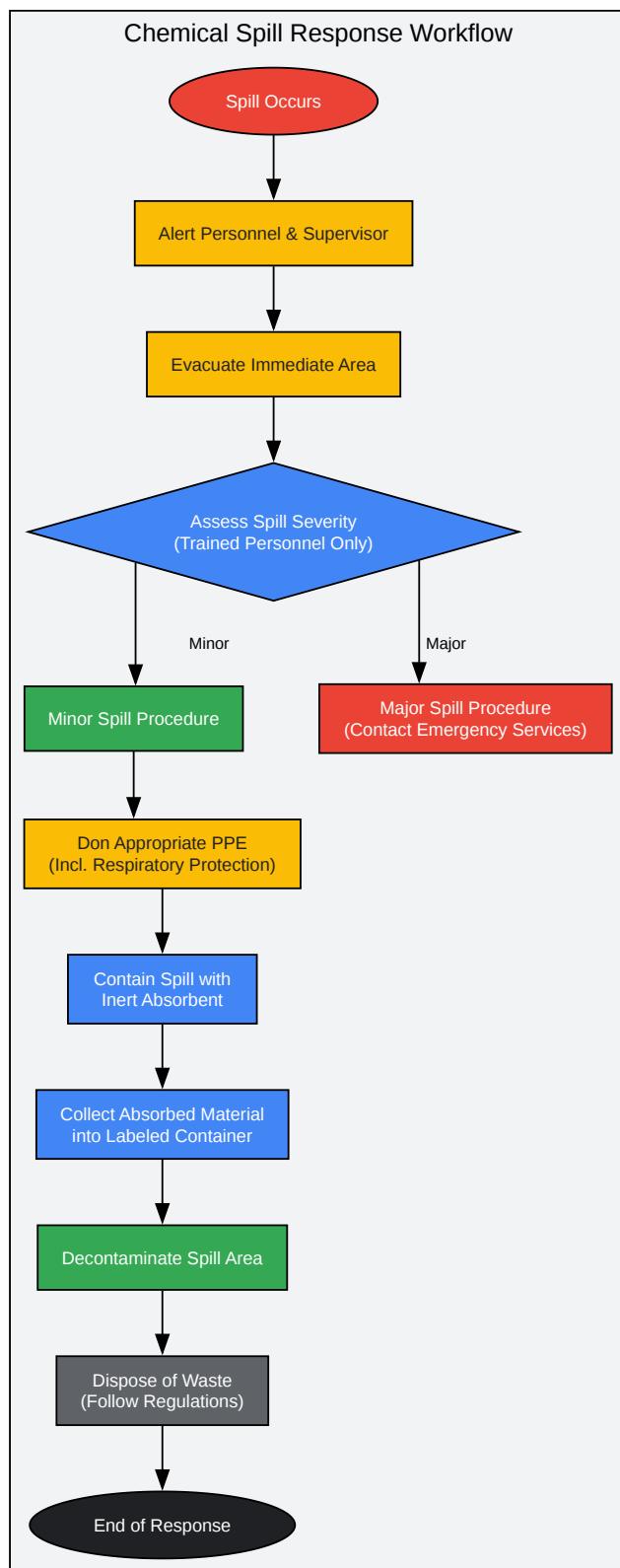
## Visual Workflow Guides

The following diagrams illustrate key safety workflows for handling **2-Chloro-5-(difluoromethyl)pyridine**.



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Caption: PPE Selection Workflow for Handling **2-Chloro-5-(difluoromethyl)pyridine**.



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Caption: Emergency Response Workflow for a **2-Chloro-5-(difluoromethyl)pyridine** Spill.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Chloro-5-(difluoromethyl)pyridine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1359254#personal-protective-equipment-for-handling-2-chloro-5-difluoromethyl-pyridine>]

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